

# Safeguarding Your Research: A Comprehensive Guide to Handling Propyl Valerate

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## Compound of Interest

Compound Name: *Propyl valerate*

Cat. No.: *B086924*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **propyl valerate**, a flammable liquid and vapor. Adherence to these procedures is critical to minimize risks and ensure operational integrity.

## Personal Protective Equipment (PPE)

When handling **propyl valerate**, a comprehensive approach to personal protection is necessary. The following table summarizes the required PPE, which should be worn at all times in the laboratory when this chemical is in use.

Body Part	Personal Protective Equipment	Specifications & Remarks
Hands	Chemical-resistant gloves	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. <sup>[1]</sup> Nitrile gloves provide short-term protection against a broad range of chemicals. <sup>[2]</sup> <sup>[3]</sup>
Eyes/Face	Safety glasses with side-shields or chemical safety goggles	Must conform to EN 166 (EU) or NIOSH (US) standards. <sup>[4]</sup> A face shield may be required if there is a risk of large splashes. <sup>[2]</sup>
Respiratory	Air-purifying respirator	Required when vapors or aerosols are generated. <sup>[1]</sup> Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <sup>[5]</sup>
Body	Protective clothing	Wear suitable protective clothing to prevent skin exposure. <sup>[4]</sup> <sup>[5]</sup> <sup>[6]</sup> A lab coat should be worn and buttoned to cover as much skin as possible. <sup>[2]</sup>
Feet	Closed-toe shoes	Appropriate shoes that cover the entire foot are mandatory. <sup>[2]</sup>

## Operational Plan: Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and exposure.

### Handling:

- Ventilation: Always handle **propyl valerate** in a well-ventilated area.[4][6] Good general ventilation, typically 10 air changes per hour, should be used.[7] Use explosion-proof electrical, ventilating, and lighting equipment.[1][5][6]
- Preventing Ignition: Keep the chemical away from heat, hot surfaces, sparks, open flames, and other ignition sources.[1][4][6] No smoking.[1][4][6] Use only non-sparking tools.[1][4][5][6] Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[1][4][6]
- Avoiding Contact: Avoid contact with skin and eyes.[4][6] Do not breathe mist, gas, or vapors.[4]

### Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4][6]
- Incompatible Materials: Store away from incompatible materials.[7]

## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of waste and residues in accordance with local authority requirements.[7] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[4] Do not discharge to sewer systems.[4]
- Contaminated Packaging: Leave chemicals in their original containers.[1] Do not mix with other waste.[1] Handle uncleaned containers like the product itself.[1] Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[4] Alternatively, the

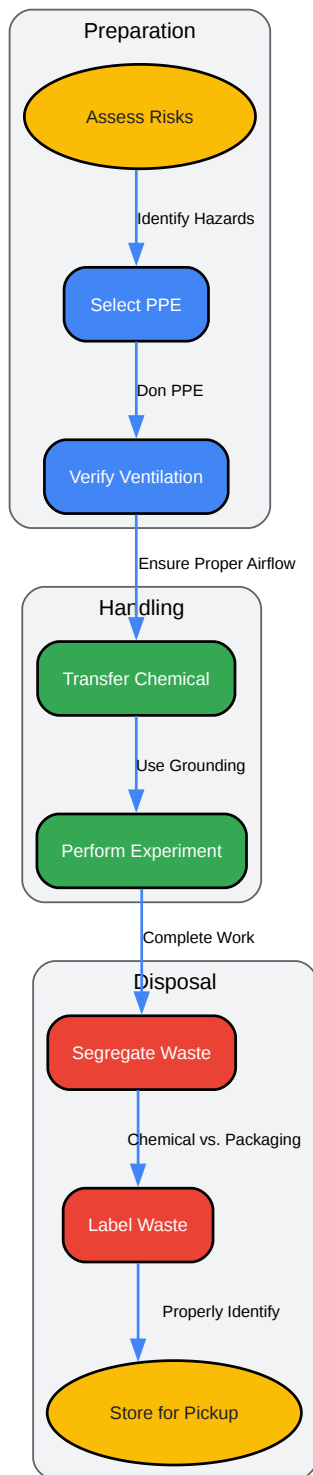
packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[4]

## Quantitative Data Summary

The following table provides a summary of key quantitative data for **propyl valerate**.

Property	Value
Molecular Formula	C8H16O2[6][8]
Molecular Weight	144.21 g/mol [6][8]
Density	0.870 g/mL at 20 °C[8]
Boiling Point	167.5 °C[6]
Melting Point	-70.7 °C[6]
Flash Point	52.4 °C[6]
Vapor Pressure	1.6 mmHg at 25°C[6]
Water Solubility	308.7 mg/L at 25 °C (estimated)[6]

## Experimental Workflow: Safe Handling and Disposal of Propyl Valerate



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Caption: Workflow for the safe handling and disposal of **propyl valerate**.

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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]
- 7. cdn.chemservice.com [cdn.chemservice.com]
- 8. 141-06-0 CAS MSDS (PROPYL VALERATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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